

1-Ethoxypentane: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Ethoxypentane

Cat. No.: B092830

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This document provides a comprehensive overview of the safety protocols and handling procedures for **1-ethoxypentane** (CAS No. 17952-11-3), also known as ethyl pentyl ether.^[1] It is intended for researchers, scientists, and professionals in drug development and other fields where this chemical is used as a solvent or intermediate.^[1]

Hazard Identification and Classification

1-Ethoxypentane is a flammable liquid and vapor.^{[2][3]} It is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.^{[2][3]} Inhalation of high concentrations may have anesthetic effects.^{[4][5]}

GHS Hazard Statements:

- H226: Flammable liquid and vapour.^{[2][3]}
- H315: Causes skin irritation.^{[2][3]}
- H319: Causes serious eye irritation.^{[2][3]}
- H335: May cause respiratory irritation.^{[2][3]}

GHS Precautionary Statements:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.^{[2][3]}

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[2][3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3]

Quantitative Safety Data

The following tables summarize the key quantitative safety and property data for **1-ethoxypentane**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	17952-11-3	[1][2][4]
Molecular Formula	C ₇ H ₁₆ O	[1][6]
Molecular Weight	116.2 g/mol	[1][2]
Appearance	Clear, colorless liquid	[1]
Boiling Point	119.55°C	[1][2]
Melting Point	-95.35°C (estimate)	[1][2]
Flash Point	16.4°C	[1]
Density	0.7684 g/cm ³ (estimate)	[1][2]
Vapor Pressure	19.9 mmHg at 25°C	[1]

Table 2: Toxicological Data

Test Type	Route of Exposure	Species	Dose/Duration	Toxic Effects	Reference
LC50	Inhalation	Mouse	116 gm/m ³ /15M	Behavioral - general anesthetic	[4]

Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not available in the provided references. The available information indicates the type of study conducted.

- Lethal Concentration, 50 percent kill (LC50): The study referenced involved exposing mice to an inhaled concentration of 116 gm/m³ for a duration of 15 minutes to determine the concentration that would be lethal to 50% of the test subjects.[\[4\]](#) The observed toxic effect was general anesthesia.[\[4\]](#)

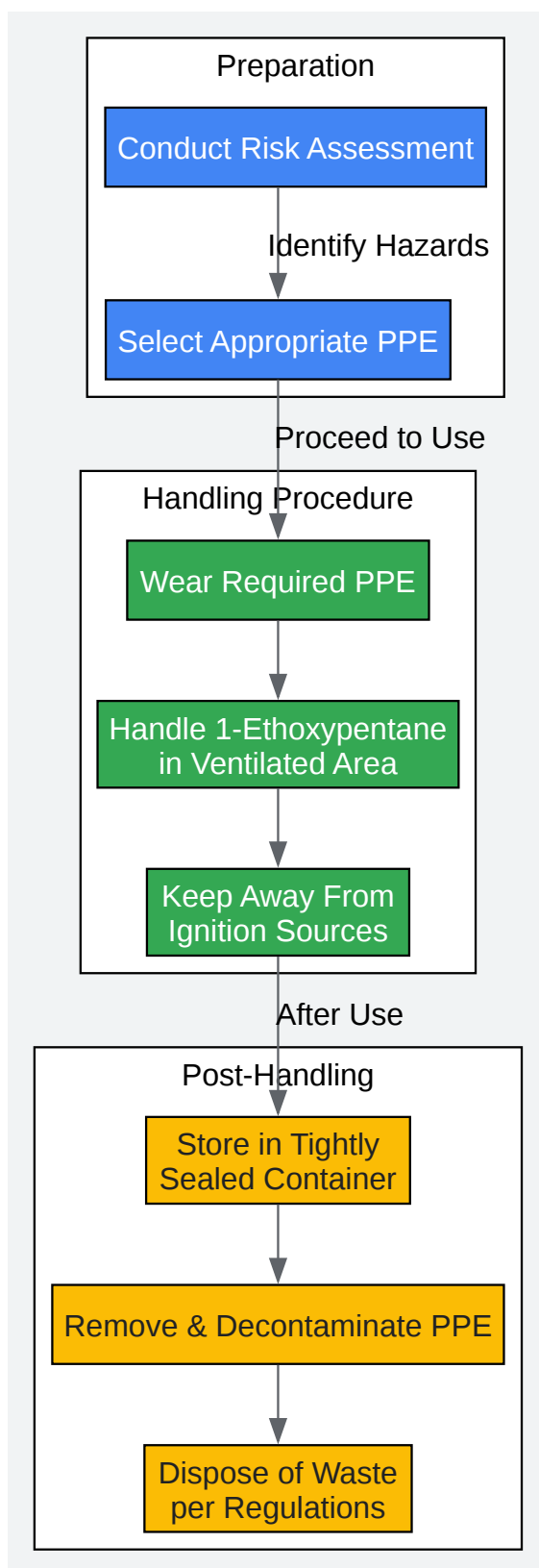
Safe Handling and Storage

Handling:

- Use in a well-ventilated area.[\[1\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Avoid breathing vapors or mists.[\[2\]](#)[\[3\]](#)
- Avoid contact with skin and eyes.[\[8\]](#)
- Wear appropriate personal protective equipment (PPE).[\[2\]](#)[\[3\]](#)
- Do not eat or drink while handling.[\[8\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)

Storage:

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed.[\[9\]](#)
- Store in the original container.[\[8\]](#)



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Caption: Workflow for the safe handling of **1-Ethoxypentane**.

Personal Protective Equipment (PPE)

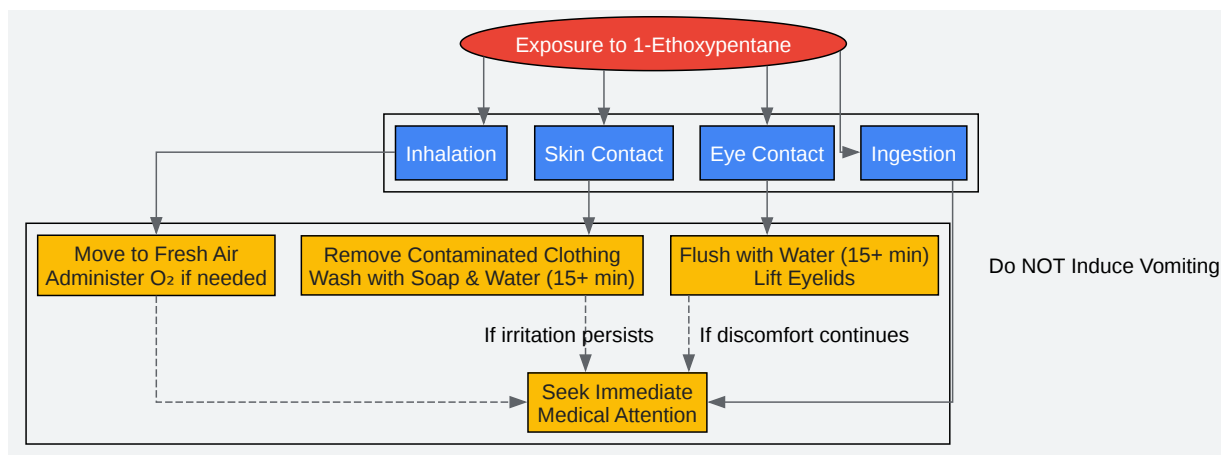
The selection of appropriate PPE is crucial to minimize exposure.^[10]

- **Eye/Face Protection:** Use tightly sealed safety goggles or a face shield.^{[8][11]}
- **Skin Protection:** Wear chemical-resistant gloves (e.g., PVC, Nitrile, or Butyl rubber), an apron, and rubber boots.^[8] Long-sleeved clothing or coveralls should be used to minimize skin contact.^[11]
- **Respiratory Protection:** If ventilation is inadequate or when dealing with spills or high concentrations, use a NIOSH-approved air-purifying respirator with appropriate cartridges.^{[12][13]} For high-risk activities, a self-contained breathing apparatus (SCBA) may be necessary.^[11]

First Aid Measures

Immediate action is required in case of exposure.

- **Inhalation:** Move the exposed person to fresh air at once.^[14] If breathing has stopped, perform artificial respiration. If breathing is difficult, administer oxygen. Keep the person warm and at rest, and get medical attention as soon as possible.^[14]
- **Skin Contact:** Promptly wash the contaminated skin with soap and plenty of water for at least 15 minutes.^{[14][15]} Remove contaminated clothing immediately.^[14] If irritation persists, seek medical attention.^[14]
- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[14][15]} Get medical attention if discomfort continues.^[14]
- **Ingestion:** If swallowed, get medical attention immediately.^[14] Do not induce vomiting unless instructed to do so by medical personnel. If the person is conscious, giving a glass of water or milk may be indicated, but do not give more.^[15]



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Caption: First aid response protocol for **1-Ethoxypentane** exposure.

Fire Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. Water spray can be used to cool fire-exposed containers.
- **Special Procedures:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[7]
- **Unusual Hazards:** Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.

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